

Introduction: The Significance of Isotopically Labeled DPPC

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Compound of Interest

Compound Name: *DL- α -phosphatidylcholine, dipalmitoyl- $^{13}\text{C}_{40}$*

Cat. No.: *B15555593*

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DL- α -Phosphatidylcholine, dipalmitoyl (DPPC) is a saturated phospholipid that is a cornerstone of membrane biology and pharmaceutical science. It is the primary lipid component of pulmonary surfactant, a substance essential for reducing the work of breathing and preventing alveolar collapse[1]. Its well-defined amphipathic nature, consisting of a hydrophilic phosphocholine headgroup and two hydrophobic 16-carbon palmitic acid tails, allows it to self-assemble into stable bilayer structures in aqueous environments, making it an ideal model for studying biological membranes and a principal excipient in liposomal drug delivery systems[1][2].

The introduction of a stable isotope label, specifically the uniform labeling of all 40 carbon atoms with Carbon-13 (^{13}C), transforms this fundamental lipid into a powerful analytical probe. DL- α -Phosphatidylcholine, dipalmitoyl- $^{13}\text{C}_{40}$ allows researchers to trace, differentiate, and quantify the fate of exogenous DPPC within complex biological systems with high precision using mass spectrometry. This capability is indispensable for metabolic flux analysis, lipidomics, and pharmacokinetic studies of lipid-based drug formulations[3][4][5].

It is important to note that a specific, unique CAS Number for the $^{13}\text{C}_{40}$ isotopologue is often not assigned. Instead, the CAS Number for the unlabeled parent compound, 2644-64-6, is

frequently used for reference[3].

Physicochemical Properties and Specifications

The utility of $^{13}\text{C}_{40}$ -DPPC is rooted in its distinct physical and chemical characteristics, which are largely identical to its unlabeled counterpart, with the critical exception of its molecular weight. This mass difference is the very basis of its analytical power.

Property	Value	Significance & Rationale
Chemical Formula	*C ₄₀ H ₈₀ NO ₈ P	The asterisk denotes the ¹³ C labeling on all 40 carbon atoms[3].
Molecular Weight	773.75 g/mol	This increased mass (compared to ~734 g/mol for unlabeled DPPC) allows for clear differentiation from endogenous lipids in mass spectrometry[1][3].
Labeled CAS Number	Not Assigned (NA)	Researchers should reference the unlabeled CAS number (2644-64-6) for regulatory and database searches[3].
Chemical Purity	Typically ≥95%	High purity is essential to prevent interference from lipid contaminants in sensitive analytical assays[3].
Appearance	White Powder	The physical state is convenient for precise weighing and dissolution in organic solvents for formulation preparation[6].
Phase Transition (T _m)	~41°C	Below this temperature, the lipid bilayer is in a rigid gel phase; above it, it is in a more fluid liquid-crystalline phase. This property is crucial for controlling drug permeability and release from liposomes[2].
Storage	Freezer (-20°C)	Storage at low temperatures under inert gas and protected from light is critical to prevent

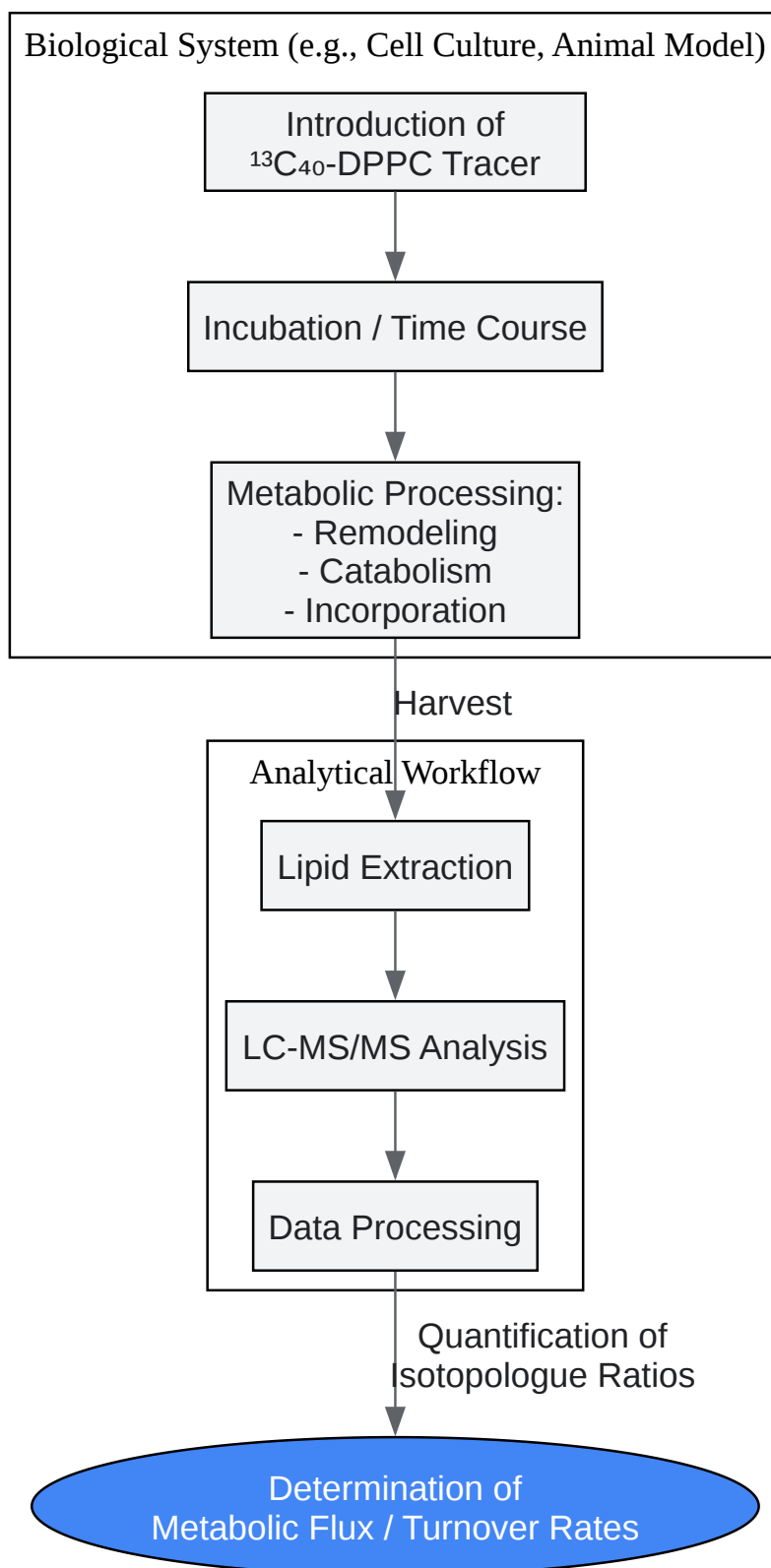
lipid oxidation and
degradation[3].

Core Applications in Scientific Research

The ability to distinguish $^{13}\text{C}_{40}$ -DPPC from its natural counterparts has unlocked advanced analytical approaches in several key research areas.

Metabolic Flux Analysis and Dynamic Lipidomics

Conventional lipidomics provides a static snapshot of the lipidome at a single point in time[4]. By introducing $^{13}\text{C}_{40}$ -DPPC as a tracer, researchers can perform dynamic studies, tracking the movement and transformation of this lipid in real-time. This is particularly powerful in studying the metabolism of lung surfactant, where the universally labeled DPPC can be administered and its breakdown and remodeling into other lipid species can be monitored directly in tissue using techniques like Mass Spectrometry Imaging (MSI)[7][8]. This approach provides unparalleled spatial and metabolic information, revealing how therapeutic surfactants are processed in situ. The labeled lipid also serves as a robust internal standard, correcting for variations during sample preparation and analysis, which significantly improves the accuracy of quantification in complex biological matrices[5][9].



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Conceptual workflow for metabolic flux analysis using $^{13}\text{C}_{40}$ -DPPC.

Advanced Drug Delivery Systems

DPPC is a foundational component of many liposomal drug formulations, particularly for hydrophobic drugs that suffer from poor aqueous solubility[2]. The rigid nature of the DPPC bilayer below its 41°C phase transition temperature creates a low-permeability membrane, enabling sustained and controlled drug release[2]. By formulating liposomes with $^{13}\text{C}_{40}$ -DPPC, drug developers can precisely track the pharmacokinetics of the carrier itself. This allows for studies on:

- Bio-distribution: Where do the liposomes accumulate in the body?
- Stability: How quickly are the liposomes cleared from circulation?
- Metabolism: Are the lipid components of the carrier metabolized, and what is their fate?

This information is vital for optimizing the design of lipid nanoparticles and other lipid-based delivery systems to enhance therapeutic efficacy and minimize off-target effects[10].

Key Experimental Methodologies and Protocols

The following protocols provide a validated framework for working with $^{13}\text{C}_{40}$ -DPPC. The causality behind each step is explained to ensure robust and reproducible results.

Protocol 1: Preparation of $^{13}\text{C}_{40}$ -DPPC Liposomes via Thin-Film Hydration and Sonication

This is a fundamental and widely used method for producing multilamellar vesicles (MLVs), which can then be down-sized to smaller vesicles[2][11].

Principle: The lipid is first dissolved in an organic solvent to ensure a homogenous molecular mixture. The solvent is then evaporated to create a thin, uniform lipid film, maximizing the surface area for hydration. The subsequent addition of an aqueous buffer and agitation leads to the spontaneous formation of lipid bilayers, which close upon themselves to form MLVs. Sonication provides the energy needed to break down these larger structures into smaller, more uniform liposomes.

Materials & Equipment:

- DL- α -Phosphatidylcholine, dipalmitoyl- $^{13}\text{C}_{40}$
- Chloroform or a 2:1 chloroform:methanol mixture[2]
- Aqueous buffer (e.g., Phosphate-Buffered Saline, PBS)
- Round-bottom flask
- Rotary evaporator
- Water bath
- Probe-tip sonicator[12][13]
- Nitrogen gas source

Step-by-Step Methodology:

- **Lipid Dissolution:** Accurately weigh the desired amount of $^{13}\text{C}_{40}$ -DPPC and dissolve it in the organic solvent in a round-bottom flask. Causality: This step ensures the lipid molecules are fully separated, which is critical for forming a uniform film.
- **Film Formation:** Attach the flask to a rotary evaporator. Evaporate the solvent under reduced pressure while rotating the flask in a water bath set to a temperature below the lipid's T_m (e.g., 30-35°C)[11]. Causality: Slow, even rotation deposits a thin, homogenous lipid film on the flask wall. Keeping the temperature below T_m prevents phase separation if other lipids are included.
- **Residual Solvent Removal:** Dry the film further under a high vacuum or with a gentle stream of nitrogen gas for at least 1-2 hours to remove any residual solvent[11]. Causality: Residual organic solvent can disrupt bilayer formation and impart toxicity in cellular applications.
- **Hydration:** Add the aqueous buffer, pre-heated to a temperature above the lipid's T_m (e.g., 50-60°C), to the flask[11]. Vortex the flask vigorously. Causality: Hydrating above the T_m ensures the lipid bilayers are in a fluid state, which facilitates their peeling from the glass and sealing into vesicles.

- **Sonication for Size Reduction:** To create smaller vesicles, sonicate the MLV suspension using a probe-tip sonicator. The sonication should be performed in pulses (e.g., 2 seconds on, 2 seconds off) to prevent overheating, for a total sonication time of several minutes[12] [13]. The sample should be kept in an ice bath during this process. Causality: The high-frequency energy from the sonicator disrupts the large MLVs, causing them to reform into smaller unilamellar vesicles (SUVs) or large unilamellar vesicles (LUVs), depending on the duration and power.
- **Recovery:** Centrifuge the sample at ~10,000 x g for 3-5 minutes to pellet any titanium particles shed from the sonicator tip and any non-hydrated lipid[12]. Carefully transfer the supernatant containing the liposome suspension to a clean tube.

Workflow for the preparation of $^{13}\text{C}_{40}$ -DPPC liposomes.

Protocol 2: General Workflow for ^{13}C -Labeled Lipidomics using LC-MS/MS

This protocol outlines the analysis of biological samples to quantify the incorporation and turnover of $^{13}\text{C}_{40}$ -DPPC.

Principle: After introducing the labeled lipid to a biological system, total lipids are extracted. High-performance liquid chromatography (LC) separates the complex mixture of lipids before they are ionized and analyzed by a tandem mass spectrometer (MS/MS). The mass spectrometer is programmed to specifically detect the mass of the $^{13}\text{C}_{40}$ -DPPC and its metabolic products, allowing for precise quantification relative to their unlabeled, endogenous counterparts.

Step-by-Step Methodology:

- **Biological Labeling:** Introduce $^{13}\text{C}_{40}$ -DPPC to the biological system (e.g., add to cell culture media, administer to an animal model). Harvest samples at various time points[4]. Causality: A time-course experiment is essential for determining rates of synthesis, turnover, and metabolic flux.
- **Lipid Extraction:** Extract total lipids from the harvested samples using a robust method like the Bligh and Dyer procedure[4]. This involves a biphasic extraction with chloroform, methanol, and water. Causality: This method efficiently partitions lipids into the organic

(chloroform) phase, separating them from water-soluble metabolites, proteins, and other cellular components.

- Homogenize the sample in a monophasic mixture of methanol:chloroform:water.
- Add additional chloroform and water to induce phase separation.
- Centrifuge to clarify the phases.
- Carefully collect the lower, chloroform-rich phase containing the lipids[7][8].
- Dry the lipid extract under a stream of nitrogen gas.
- Sample Preparation for LC-MS: Reconstitute the dried lipid extract in a suitable solvent for LC analysis (e.g., methanol:chloroform 1:1).
- LC-MS/MS Data Acquisition:
 - Inject the sample onto an appropriate LC column (e.g., a C18 reversed-phase column) to separate lipid species[14].
 - Analyze the eluent using a high-resolution mass spectrometer.
 - Set the instrument to perform precursor ion scanning or multiple reaction monitoring (MRM) to detect the specific phosphocholine headgroup. For unlabeled DPPC, the precursor scan is for m/z 184[7][8]. For ^{13}C -labeled choline headgroups, this value will shift accordingly. For fully $^{13}\text{C}_{40}$ -labeled DPPC, one would monitor for the intact parent ion.
- Data Analysis:
 - Identify the mass peaks corresponding to unlabeled DPPC and $^{13}\text{C}_{40}$ -DPPC.
 - Integrate the peak areas for each isotopologue.
 - Correct for the natural abundance of ^{13}C in the unlabeled species[15].
 - Calculate the ratio of labeled to unlabeled lipid at each time point to determine the rate of incorporation and turnover.

Data Analysis: Mass Spectrometric Identification

The key to a successful ^{13}C -labeling experiment is the unambiguous identification of the labeled species by mass spectrometry. The mass of $^{13}\text{C}_{40}$ -DPPC will be 40 atomic mass units (specifically, 40×1.00335 Da) higher than its unlabeled M+0 isotopologue.

Ion Species	Unlabeled m/z (approx.)	Fully $^{13}\text{C}_{40}$ -Labeled m/z (approx.)	Significance
Protonated Molecule [M+H] ⁺	734.6	774.6	Parent ion used for identification and quantification of the intact lipid.
Sodiated Molecule [M+Na] ⁺	756.6	796.6	Often observed adduct in electrospray ionization; a strong signal for quantification[16].
Phosphocholine Headgroup	184.1	189.1 (for $^{13}\text{C}_5$ -headgroup)	A characteristic fragment ion used in precursor ion scans to specifically detect all phosphatidylcholines[7][17]. The exact m/z will depend on the labeling pattern of the headgroup portion.

Conclusion

DL- α -Phosphatidylcholine, dipalmitoyl- $^{13}\text{C}_{40}$ is more than just a reagent; it is an enabling technology for modern biomedical research. Its application in dynamic lipidomics is rewriting our understanding of complex metabolic pathways, from the cellular level to whole organisms. In pharmaceutical development, it provides an unprecedented level of precision for characterizing the behavior of lipid-based drug delivery vehicles. By leveraging the detailed protocols and foundational principles outlined in this guide, researchers can confidently

integrate this powerful tool into their workflows to generate high-fidelity, quantitative data, thereby accelerating discovery and innovation.

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